

GSK9311 stock solution preparation

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Compound Focus: **GSK9311**

Cat. No.: S529519

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GSK9311 Product Overview

GSK9311 is a less active analog of the potent BRPF1 bromodomain inhibitor GSK6853 and is primarily used as a **negative control** in epigenetic research to help confirm that observed biological effects are due to specific target engagement [1] [2] [3].

The compound is available in two common forms: the free base and a hydrochloride salt. The table below summarizes their key characteristics.

Property	GSK9311 (Free Base)	GSK9311 Hydrochloride
CAS Number	1923851-49-3 [1] [4]	2253733-09-2 [2] [3] [5]
Molecular Formula	$C_{24}H_{31}N_5O_3$ [1]	$C_{24}H_{31}N_5O_3 \cdot HCl$ [2] [3]
Molecular Weight	437.53 g/mol [1]	474.00 g/mol [2] [3]
Biological Role	Negative control for GSK6853 [1]	Negative control for GSK6853 [2]
Target & Activity	BRPF1 ($pIC_{50} = 6.0$); BRPF2 ($pIC_{50} = 4.3$) [1]	BRPF1 ($pIC_{50} = 6.0$); BRPF2 ($pIC_{50} = 4.3$) [3]
Purity	Information not specified in search results	$\geq 98\%$ (HPLC) [2] [5]

Property	GSK9311 (Free Base)	GSK9311 Hydrochloride
Solubility (in DMSO)	100 mg/mL (228.56 mM) [1]	100 mM (47.4 mg/mL) [2]

Stock Solution Preparation & Storage

Proper preparation and storage are critical for maintaining the stability and activity of your stock solution.

Preparation Steps

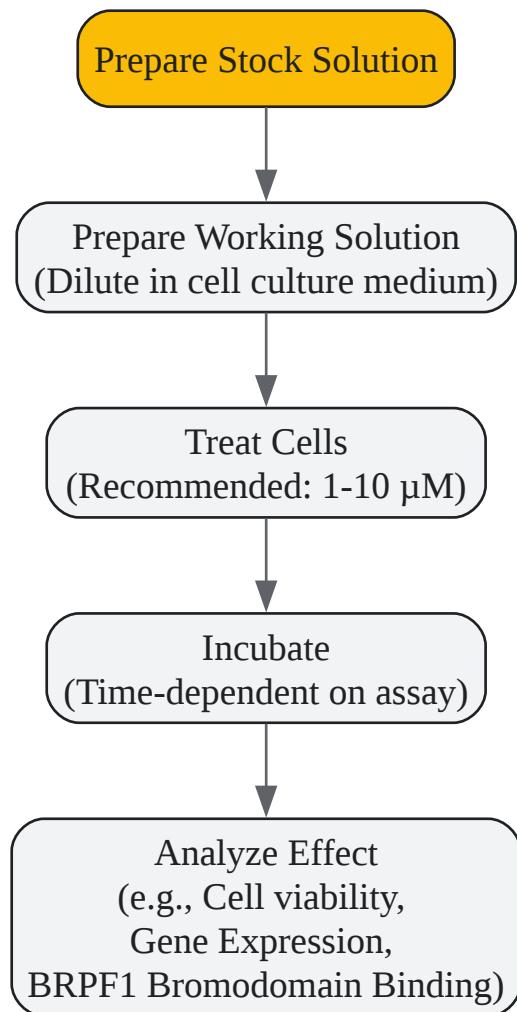
- **Weighing:** Allow the product vial to equilibrate to room temperature before opening to prevent condensation. Accurately weigh the desired amount of **GSK9311** (or its hydrochloride salt).
- **Reconstitution:**
 - For the **free base**, dissolve the powder in **DMSO** to a concentration of **100 mg/mL (228.56 mM)** [1]. This stock solution can be used directly or further diluted.
 - For the **hydrochloride salt**, it can be dissolved to **100 mM (47.4 mg/mL)** in either **DMSO** or **pure water** [2] [5].
- **Mixing:** Gently vortex the solution until the powder is completely dissolved. A brief sonication in a water bath can aid in dissolving.

Storage & Stability

- **Stock Solution:** Aliquot the prepared stock solution into small, single-use vials to avoid repeated freeze-thaw cycles.
 - **-80°C:** Store for up to **2 years** [1].
 - **-20°C:** Store for up to **1 year** [1].
- **Powder:** The solid powder should be stored at **+4°C** (for the hydrochloride salt) or at **-20°C** (for the free base) [1] [2].

In Vitro Experimental Protocols

The following workflow outlines the key stages for using **GSK9311** in cell-based assays.



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Cell Culture Treatment

- **Working Solution Preparation:** Thaw an aliquot of the stock solution at room temperature. Dilute the stock into pre-warmed cell culture medium to achieve the desired final working concentration (e.g., 1-10 μ M). It is critical to ensure the final concentration of DMSO is kept low (typically $\leq 0.1\%$) to avoid cytotoxicity [1].
- **Cell Treatment:** Aspirate the old medium from your cultured cells and gently add the freshly prepared working solution. Include control groups treated with vehicle (e.g., 0.1% DMSO) and the active compound GSK6853 for comparison.
- **Incubation:** Incubate cells under their normal growth conditions for the required duration of your experiment.

Critical Considerations for Researchers

- **Solvent Interference:** Always include a vehicle control group (e.g., 0.1% DMSO) to rule out any effects caused by the solvent itself.
- **Solution Stability:** For the best results, prepare working solutions fresh on the day of the experiment. If a stock solution shows signs of precipitation or discoloration, it should be discarded.
- **Safety and Handling:** **GSK9311** is for research use only and is not for human consumption [1]. It is classified as **harmful if swallowed (H302)** and **very toxic to aquatic life with long-lasting effects (H410)** [4]. Always use appropriate personal protective equipment (PPE) and follow institutional safety guidelines for disposal.

Conclusion

GSK9311 is a well-characterized negative control essential for validating the specificity of BRPF1 bromodomain inhibition by GSK6853. By adhering to the detailed protocols for stock solution preparation, cell treatment, and safety outlined in this document, researchers can ensure the generation of reliable and interpretable data in their epigenetic studies.

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References

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